

# Solid-Phase Extraction of Flutolanil from Environmental Matrices: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Flutolanil	
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This document provides detailed application notes and protocols for the solid-phase extraction (SPE) of the fungicide **Flutolanil** from environmental matrices, specifically water and soil. The methodologies outlined are based on validated analytical procedures and are intended to guide researchers in the accurate quantification of **Flutolanil** residues.

### **Overview**

**Flutolanil** is a systemic fungicide used to control various plant diseases. Its presence in the environment is a subject of monitoring to ensure ecological and human safety. Solid-phase extraction is a widely used technique for the selective extraction and concentration of analytes like **Flutolanil** from complex sample matrices prior to chromatographic analysis. This document details the SPE workflow, providing specific protocols for water and soil samples, and summarizes the expected quantitative performance.

### **Quantitative Data Summary**

The following table summarizes the quantitative data for the analysis of **Flutolanil** in water and soil using the described SPE and LC-MS/MS methods.

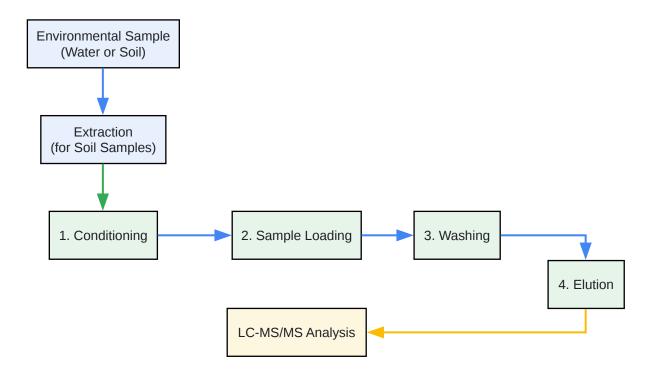


Matrix	Analyte	Method	LOQ	LOD	Mean Recovery (%)	RSD (%)
Water	Flutolanil	SPE- LC/MS/MS	0.1 μg/L[1]	0.0013 - 0.03 μg/L[1]	94.9 - 101.4[1]	2.0 - 2.2[1]
Soil	Flutolanil	SPE- LC/MS/MS	0.01 mg/kg[2]	0.002 - 0.003 mg/kg[2]	95.0 - 105.0	< 10

LOQ: Limit of Quantitation; LOD: Limit of Detection; RSD: Relative Standard Deviation.

## **Experimental Workflow**

The general workflow for the solid-phase extraction of **Flutolanil** from environmental samples is depicted below.



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Caption: General workflow for Flutolanil analysis.



# Experimental Protocols Solid-Phase Extraction Protocol for Water Samples

This protocol is designed for the quantitative determination of **Flutolanil** in water using SPE followed by LC-MS/MS analysis.

#### Materials:

- Solid-Phase Extraction (SPE) cartridges (e.g., C18)
- · Acetonitrile (ACN), HPLC grade
- · Methanol (MeOH), HPLC grade
- Formic acid, 98% or higher
- Deionized water
- Nitrogen gas evaporator
- HPLC vials

#### Procedure:

- SPE Cartridge Conditioning:
  - Wash the SPE cartridges with 6 mL of acetonitrile.[1]
  - Equilibrate the cartridges with 6 mL of 10% aqueous acetonitrile.
- Sample Loading:
  - Take a 50 mL water sample and add 5 mL of acetonitrile.[1]
  - Load the entire sample onto the conditioned SPE cartridge.[1]
- · Washing:



- Wash the cartridge with 6 mL of 10% aqueous acetonitrile to remove interfering substances.[1]
- Elution:
  - Elute the retained **Flutolanil** from the cartridge with 9 mL of acetonitrile.[1]
- Sample Concentration and Reconstitution:
  - Dry the eluate under a gentle stream of nitrogen.[1]
  - Reconstitute the residue in 5 mL of 50% acetonitrile in water.[1]
  - The sample is now ready for LC-MS/MS analysis.

# Extraction and Solid-Phase Extraction Protocol for Soil Samples

This protocol describes the extraction of **Flutolanil** from soil samples and subsequent clean-up by SPE before LC-MS/MS analysis.

#### Materials:

- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Acetic acid, glacial
- Sodium chloride (NaCl)
- Phosphate buffer solution (0.1 M, pH 7)
- Centrifuge and centrifuge tubes
- Shaker
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)



HPLC vials

#### Procedure:

- Soil Sample Extraction:
  - Weigh 20 g of the soil sample into a centrifuge tube.[2]
  - Add 50 mL of acetonitrile and shake the sample vigorously for 15 minutes.
  - Centrifuge at 2500 rpm for 5 minutes.[2]
  - Collect the supernatant.
  - Perform a second extraction of the soil pellet with 20 mL of acetonitrile.
  - Combine the supernatants and adjust the final volume to 100 mL with acetonitrile.
- Liquid-Liquid Partitioning:
  - Take a 12.5 mL aliquot of the extract.[2]
  - Add 3 g of NaCl and 12.5 mL of 0.1 M phosphate buffer solution (pH 7) and shake.
  - Allow the layers to separate and collect the upper acetonitrile layer.
- Solid-Phase Extraction Clean-up:
  - Load the acetonitrile extract onto a pre-conditioned SPE cartridge.
  - Wash the cartridge with 2 mL of acetonitrile:distilled water (4:1, v:v) followed by 2 mL of acetonitrile.[2]
  - Elute Flutolanil with 5 mL of acetonitrile:acetic acid (95:5, v:v).[2]
  - Dilute the eluate to 25 mL with distilled water.[2]
  - The sample is now ready for LC-MS/MS analysis.



# Analytical Method: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

The final determination and quantification of **Flutolanil** are performed using a High-Performance Liquid Chromatography (HPLC) system coupled with a tandem mass spectrometer (MS/MS).

#### LC Conditions:

- Column: Cadenza CD-C18, 2.0 mm x 50 mm, 3 μm ODS column[1][2]
- Mobile Phase A: Distilled water containing 0.1% formic acid[1][2]
- Mobile Phase B: Methanol containing 0.1% formic acid[1][2]
- Gradient:

0.0 min: 50% A, 50% B

o 0.5 min: 30% A, 70% B

5.5 min: 0% A, 100% B

7.5 min: 0% A, 100% B[1][2]

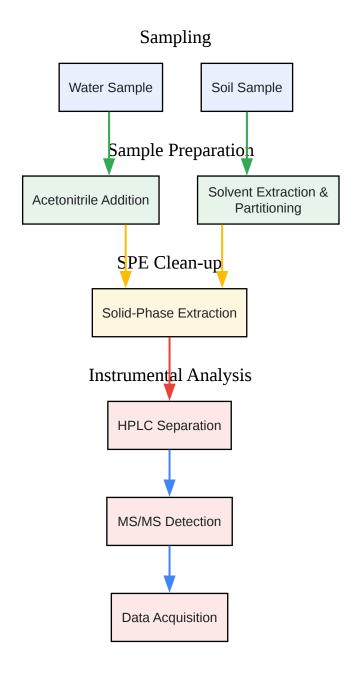
#### MS/MS Detection:

Mode: Multiple Reaction Monitoring (MRM)[1][2]

# Signaling Pathway and Logical Relationship Diagram

The logical flow of the analytical method from sample collection to final data acquisition can be visualized as follows:





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Caption: Analytical method logical flow.

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### References

- 1. epa.gov [epa.gov]
- 2. epa.gov [epa.gov]
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